

Dimethyl Sulfate: A Comprehensive Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: Methylsulfate

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Introduction

Dimethyl sulfate ($(\text{CH}_3)_2\text{SO}_4$), a diester of methanol and sulfuric acid, is a potent methylating agent extensively utilized in organic synthesis.^{[1][2]} Its high reactivity makes it a valuable reagent in the pharmaceutical industry for the synthesis of various active pharmaceutical ingredients. However, its utility is paralleled by its significant toxicity and hazardous nature, necessitating a thorough understanding of its physicochemical properties for safe handling, application, and disposal. This technical guide provides an in-depth overview of the core physicochemical properties of dimethyl sulfate, complete with experimental methodologies and visual representations of key data relationships and safety protocols.

Core Physicochemical Properties

The fundamental physical and chemical characteristics of dimethyl sulfate are summarized in the tables below. These properties are crucial for designing experiments, developing safe handling procedures, and predicting its behavior in various chemical and biological systems.

Table 1: General and Physical Properties of Dimethyl Sulfate

Property	Value	Source
Molecular Formula	$(\text{CH}_3)_2\text{SO}_4$	[3][4]
Molecular Weight	126.13 g/mol	[5][6][7]
Appearance	Colorless, oily liquid	[5][6][8]
Odor	Faint, onion-like	[5][6][9]
Density	1.3322 g/cm ³ at 20 °C	[5][10]
Melting Point	-32 °C (-25.6 °F)	[8][11]
Boiling Point	188-189 °C (370.4-372.2 °F) with decomposition	[5][8][11]
Vapor Pressure	0.1 to 0.5 mmHg at 20 °C (68 °F)	[5]
Vapor Density	4.35 (Air = 1)	[5]

Table 2: Solubility Profile of Dimethyl Sulfate

Solvent	Solubility	Source
Water	2.8 g/100 mL at 20 °C (reacts slowly)	[6][8]
Ethanol	Soluble	[3]
Ether	Soluble	[6]
Dioxane	Soluble	[6]
Acetone	Soluble	[6]
Aromatic Hydrocarbons	Soluble	[6]
Carbon Disulfide	Sparingly soluble	[6]
Aliphatic Hydrocarbons	Sparingly soluble	[6]

Table 3: Flammability and Reactivity Data for Dimethyl Sulfate

Property	Value	Source
Flash Point	83 °C (181.4 °F) - Closed Cup	[5] [11]
Autoignition Temperature	370 °F (188 °C)	[5]
Lower Explosive Limit (LEL)	3.6% by volume	[11]
Upper Explosive Limit (UEL)	23.2% by volume	[11]
Reactivity	Reacts violently with ammonium hydroxide, sodium azide, and strong oxidizers. Decomposes in water to form sulfuric acid and methanol. Corrosive to metals.	[5] [8]

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key physicochemical properties of liquid compounds like dimethyl sulfate. These protocols are based on standard laboratory techniques.

Determination of Boiling Point

The boiling point of dimethyl sulfate can be determined using a distillation method or a micro-boiling point apparatus.

Methodology: Simple Distillation

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample Preparation:** A small volume of dimethyl sulfate is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.

- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when the vapor temperature stabilizes, indicating the boiling point. This is the temperature at which the liquid and vapor phases are in equilibrium.
- **Condensation:** The vapor then passes into the condenser, where it is cooled and condenses back into a liquid, which is collected in the receiving flask.

Determination of Melting Point (Freezing Point)

For substances that are liquid at room temperature, the melting point is often referred to as the freezing point.

Methodology: Cooling Curve

- **Sample Preparation:** A sample of dimethyl sulfate is placed in a test tube fitted with a thermometer.
- **Cooling:** The test tube is immersed in a cooling bath (e.g., an ice-salt mixture).
- **Temperature Monitoring:** The temperature of the sample is recorded at regular intervals as it cools.
- **Data Plotting:** A graph of temperature versus time is plotted.
- **Melting Point Determination:** The temperature at which the cooling rate slows down and the temperature remains constant for a period (the plateau) is the freezing point (melting point).

Determination of Density

The density of a liquid can be determined using a pycnometer or a hydrometer.

Methodology: Pycnometer Method

- **Weighing the Pycnometer:** A clean, dry pycnometer (a small glass flask with a precise volume) is weighed empty.

- **Filling the Pycnometer:** The pycnometer is filled with dimethyl sulfate, ensuring no air bubbles are trapped. The excess liquid is wiped off.
- **Weighing the Filled Pycnometer:** The pycnometer filled with the sample is weighed.
- **Volume Determination:** The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) and weighed again. This allows for the precise determination of the pycnometer's volume.
- **Calculation:** The density of dimethyl sulfate is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Vapor Pressure

Vapor pressure can be measured using a static or dynamic method.

Methodology: Static Method

- **Apparatus:** A sample of dimethyl sulfate is placed in a flask connected to a manometer.
- **Evacuation:** The air is evacuated from the flask to remove any other gases.
- **Equilibrium:** The flask is placed in a constant temperature bath until the liquid-vapor equilibrium is established.
- **Pressure Measurement:** The difference in the mercury levels in the manometer is measured, which corresponds to the vapor pressure of the substance at that temperature.
- **Temperature Variation:** The experiment is repeated at different temperatures to obtain a vapor pressure curve.

Determination of Solubility

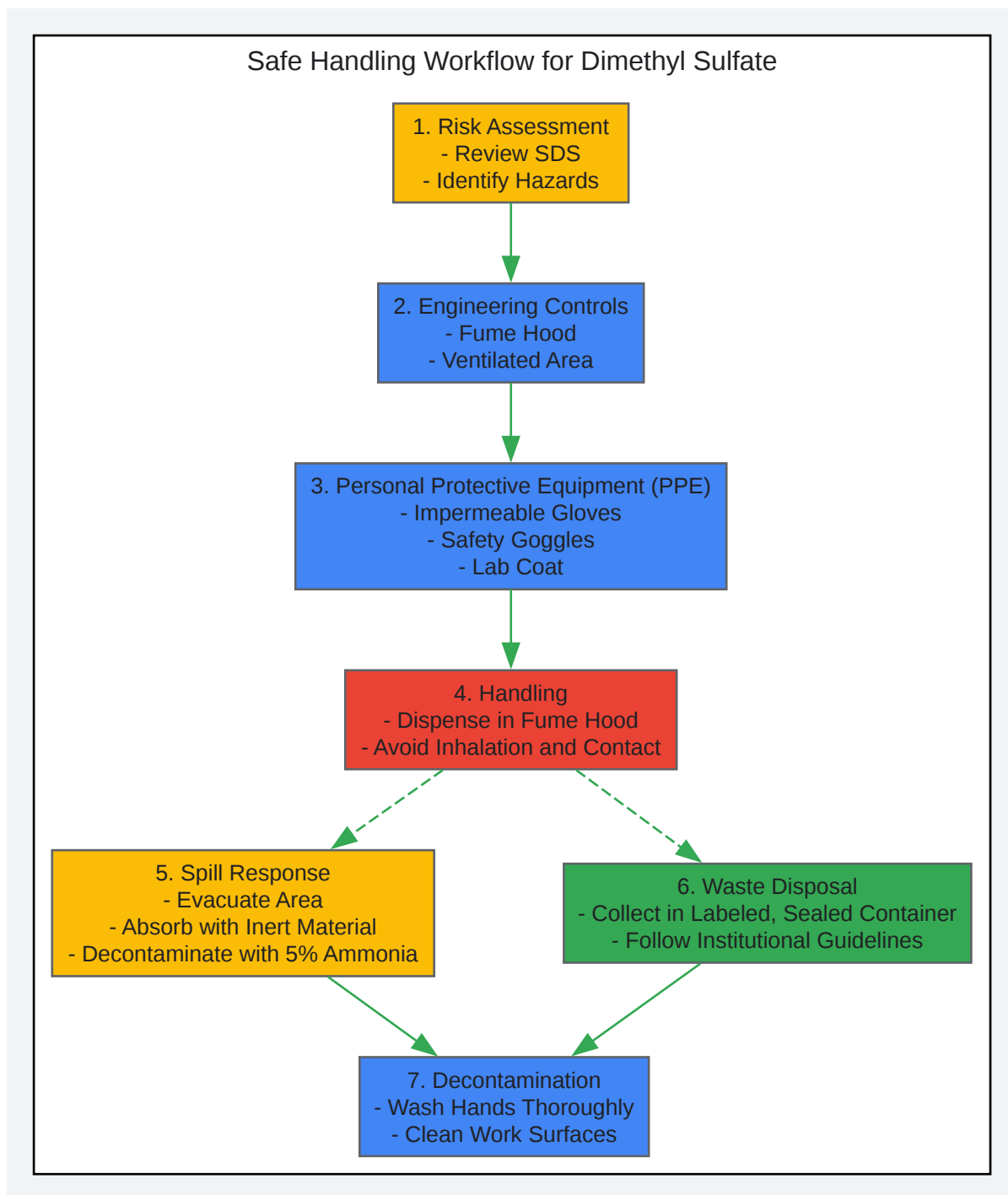
The solubility of dimethyl sulfate in water can be determined by the shake-flask method.

Methodology: Shake-Flask Method

- **Sample Preparation:** An excess amount of dimethyl sulfate is added to a known volume of water in a sealed flask.
- **Equilibration:** The flask is agitated in a constant temperature bath for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand, and the aqueous phase is carefully separated from the undissolved dimethyl sulfate.
- **Concentration Analysis:** The concentration of dimethyl sulfate in the aqueous phase is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Solubility Calculation:** The solubility is expressed as the mass of solute per volume or mass of solvent.

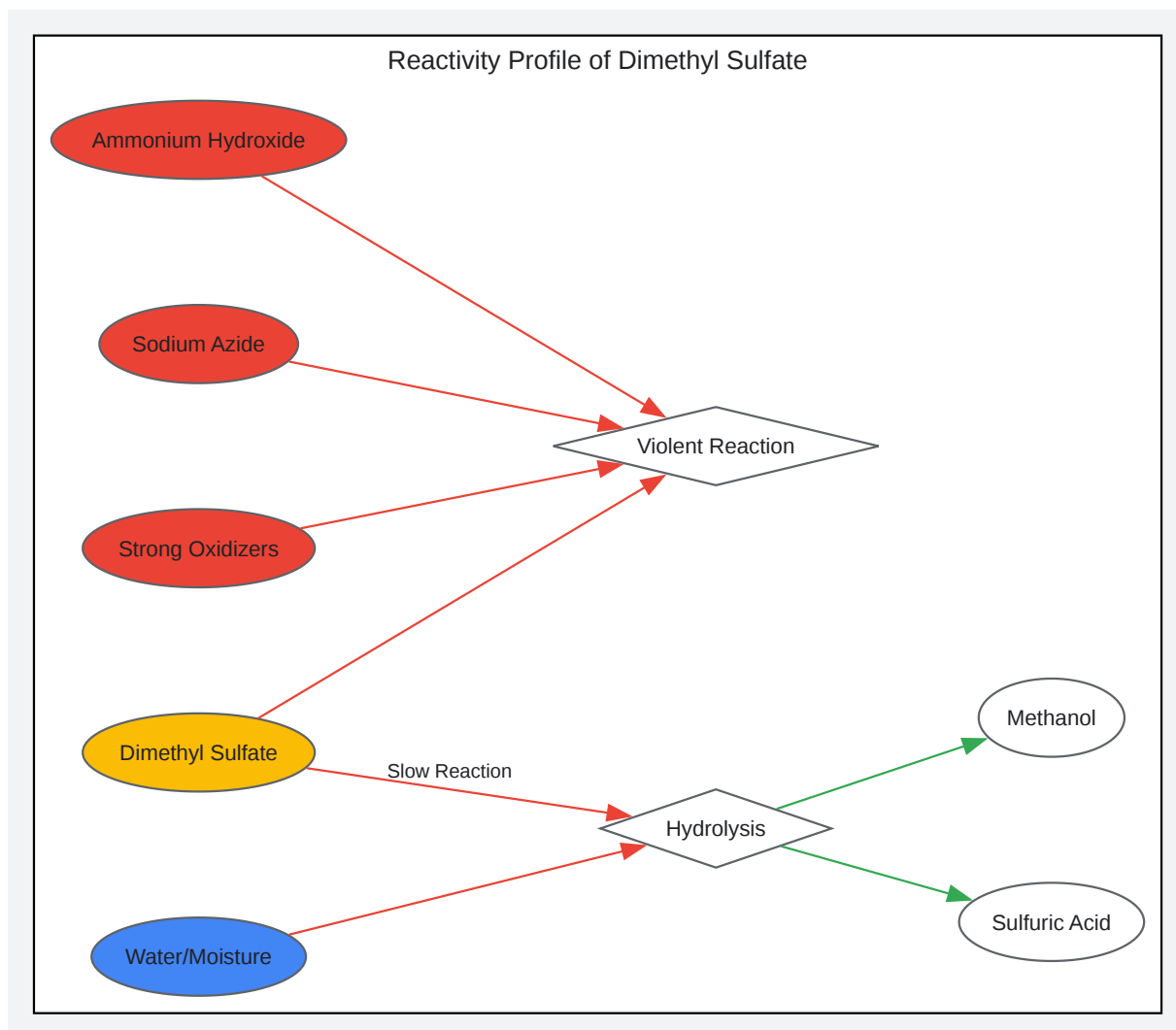
Visualizations

The following diagrams, generated using Graphviz, illustrate key relationships and workflows relevant to the handling of dimethyl sulfate.



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Caption: A workflow diagram illustrating the essential steps for the safe handling of dimethyl sulfate.



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Caption: A diagram illustrating the key reactivity hazards associated with dimethyl sulfate.

Conclusion

A comprehensive understanding of the physicochemical properties of dimethyl sulfate is paramount for its safe and effective use in research and industrial applications. This guide has provided a detailed summary of its key properties, standardized experimental protocols for their determination, and visual aids to underscore important safety and reactivity considerations.

Adherence to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment, is essential when working with this hazardous but valuable chemical.

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